

Personal protective equipment for handling 1-Bromo-4-(bromomethyl)benzene-d4

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Compound of Interest

Compound Name: 1-Bromo-4-(bromomethyl)benzene-d4

Cat. No.: B12401000

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Essential Safety and Handling Guide for 1-Bromo-4-(bromomethyl)benzene-d4

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for **1-Bromo-4-(bromomethyl)benzene-d4**, a deuterated analogue of 1-Bromo-4-(bromomethyl)benzene. While specific data for the deuterated compound is limited, the safety protocols are based on the hazardous properties of the non-deuterated form, which is a corrosive solid that can cause severe skin burns and eye damage.^[1]

Hazard Identification and Personal Protective Equipment (PPE)

1-Bromo-4-(bromomethyl)benzene is classified as a corrosive solid that causes skin and eye irritation and may cause respiratory irritation.^{[1][2]} Therefore, stringent safety measures are necessary. The recommended Personal Protective Equipment (PPE) is crucial to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards should be worn.[3][4] A face shield may also be necessary for splash protection.[5]
Skin Protection	Chemical-resistant Gloves	Nitrile rubber, neoprene, or other compatible chemical-resistant gloves are recommended.[6][7][8] Gloves should be inspected before use and disposed of properly after handling.[9]
Lab Coat/Protective Clothing	A lab coat or chemical-resistant apron should be worn to protect against skin contact. [7] For larger quantities or increased risk of exposure, a chemical-protection suit may be necessary.[6]	
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or if dust is generated.[1]

Operational Plan: Step-by-Step Handling Procedures

All handling of **1-Bromo-4-(bromomethyl)benzene-d4** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][7]

Step 1: Preparation and Weighing

- Before handling, ensure that an eyewash station and safety shower are readily accessible.^[1]
- Don the appropriate PPE as outlined in the table above.
- Conduct all weighing and initial handling of the solid compound within a chemical fume hood to avoid inhalation of dust.^[1]

Step 2: Dissolving the Compound

- When dissolving the solid, add it slowly to the solvent to avoid splashing.
- Use appropriate glassware and ensure it is free from contaminants.

Step 3: Performing the Reaction

- Set up the reaction apparatus within the chemical fume hood.
- Maintain a controlled environment, paying attention to temperature and pressure as required by the experimental protocol.
- Keep the reaction vessel closed to prevent the escape of vapors.

Step 4: Post-Reaction Work-up and Purification

- Quench the reaction carefully, following the specific protocol.
- Perform extractions and other purification steps within the fume hood.
- Handle all solutions containing the compound with the same level of precaution as the pure substance.

Disposal Plan: Managing Waste

Waste containing **1-Bromo-4-(bromomethyl)benzene-d₄** should be treated as hazardous waste.

Step 1: Waste Segregation

- Segregate waste containing this compound from other waste streams. Halogenated organic waste should be collected separately.[7]

Step 2: Containerization

- Use a dedicated, clearly labeled, and sealed container for the waste.[7] The container should be made of a material compatible with brominated organic compounds.
- The label should include "Hazardous Waste" and the chemical name.[7]

Step 3: Storage

- Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.[1][7]

Step 4: Disposal

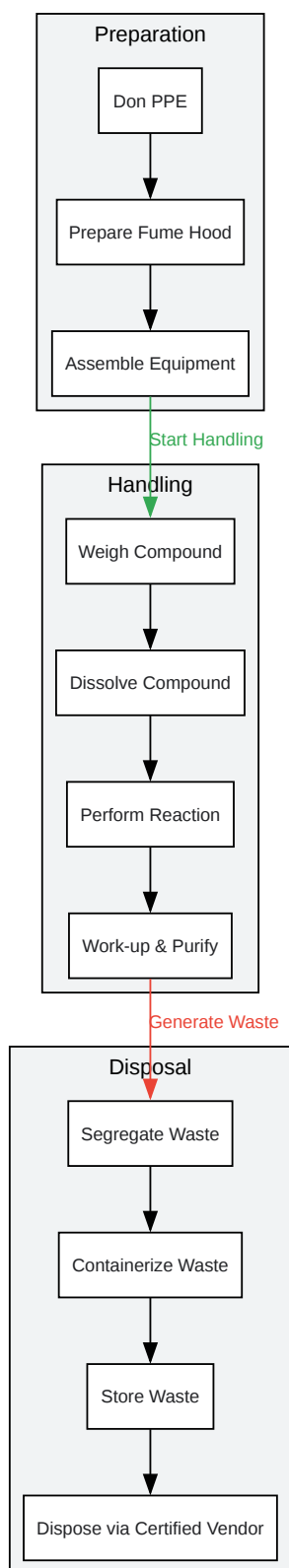
- Dispose of the waste through an approved hazardous waste disposal service, following all local, state, and federal regulations.[1][10] Do not pour down the drain.[10]

Quantitative Data Summary

Property	Value
Physical State	Solid[1]
Appearance	Off-white to Beige[1]
Melting Point	60 - 64 °C / 140 - 147.2 °F[1]
Boiling Point	115 - 124 °C / 239 - 255.2 °F @ 12 mmHg[1]

Experimental Workflow Diagram

The following diagram illustrates the safe handling workflow for **1-Bromo-4-(bromomethyl)benzene-d4**, from preparation to disposal.



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Safe handling workflow for **1-Bromo-4-(bromomethyl)benzene-d4**.

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